

Application of 4-tert-Butylbenzoic Acid in Sunscreen Formulations: A Technical Overview

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Compound of Interest

Compound Name: 4-tert-Butylbenzoic acid

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Abstract

This document provides a comprehensive overview of the application of **4-tert-Butylbenzoic acid** (PTBBA) in sunscreen formulations. While not a primary ultraviolet (UV) filter itself, PTBBA is a critical raw material in the synthesis of Avobenzone (Butyl Methoxydibenzoylmethane), a widely used and highly effective UVA absorber. These application notes detail the role of PTBBA, the synthesis of Avobenzone, and standard protocols for evaluating the efficacy and stability of sunscreen formulations containing this key ingredient. Quantitative data from various studies are summarized to provide a comparative analysis of formulation performance.

Introduction: The Role of 4-tert-Butylbenzoic Acid in Sun Care

4-tert-Butylbenzoic acid (PTBBA) is an aromatic carboxylic acid that serves as a crucial intermediate in the chemical manufacturing sector. In the context of sun care, its primary significance lies in its role as a precursor for the synthesis of Avobenzone, one of the few globally approved UVA filters.[1][2] Avobenzone provides exceptional protection against long-wave UVA rays (320-400 nm), which are responsible for premature skin aging and contribute to the risk of skin cancer.[3] The molecular structure of PTBBA, particularly the tert-butyl group, is

instrumental in defining the final properties of the Avobenzone molecule, including its absorption spectrum and photostability.[4]

Beyond its role in synthesis, PTBBA is also recognized for its properties as a stabilizer in alkyd resins and possesses antioxidant characteristics, which can be beneficial in cosmetic formulations to protect other ingredients from degradation.[5]

Synthesis of Avobenzone from 4-tert-Butylbenzoic Acid

The synthesis of Avobenzone from PTBBA is a two-step process that involves the esterification of PTBBA followed by a Claisen condensation reaction.

Step 1: Esterification of 4-tert-Butylbenzoic Acid

The first step is the conversion of **4-tert-Butylbenzoic acid** to its methyl ester, **4-tert-butylbenzoic acid** methyl ester. This is typically achieved through an acid-catalyzed esterification reaction with methanol.

Step 2: Claisen Condensation

The resulting **4-tert-butylbenzoic acid** methyl ester is then reacted with 4-methoxyacetophenone in the presence of a strong base, such as sodium amide or sodium methoxide, via a Claisen condensation to yield Avobenzone.[6]

Below is a detailed laboratory-scale protocol for the synthesis of Avobenzone.

Experimental Protocol: Synthesis of Avobenzone

Objective: To synthesize 4-tert-butyl-4'-methoxydibenzoylmethane (Avobenzone) from **4-tert-butylbenzoic acid**.

Materials:

- **4-tert-Butylbenzoic acid** (PTBBA)
- Methanol

- p-Toluene sulfonic acid (PTSA) or other suitable acid catalyst
- 4-methoxyacetophenone
- Sodium amide or Sodium methoxide
- Toluene
- Hydrochloric acid (15%)
- Activated carbon
- Ice

Equipment:

- Three-neck round bottom flask
- Stirrer
- Condenser
- Distillation apparatus
- Heating mantle
- pH meter or pH paper
- Filtration apparatus
- Rotary evaporator

Procedure:

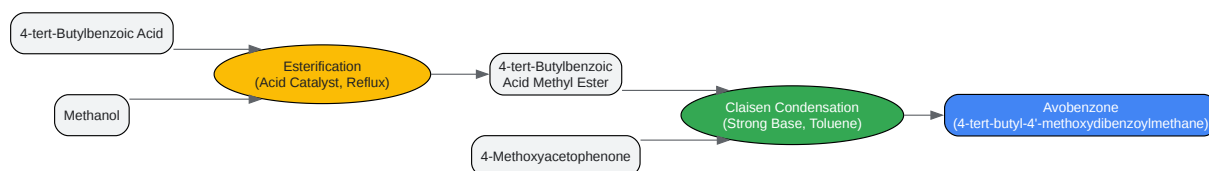
Part A: Synthesis of **4-tert-Butylbenzoic Acid** Methyl Ester

- To a three-neck round bottom flask equipped with a stirrer and a condenser, add **4-tert-butylbenzoic acid** (0.02 mol), methanol (0.312 mol), and p-toluene sulfonic acid (0.0003 mol).^[7]

- Heat the mixture to reflux temperature with gentle stirring and maintain for 10 hours.[7]
- After the reaction is complete, replace the condenser with a distillation apparatus and distill off the excess methanol. Ensure the temperature does not exceed 95°C.[7]
- Cool the reaction mixture and pour it onto ice.
- The crude **4-tert-butylbenzoic acid** methyl ester can be purified by column chromatography if necessary.

Part B: Synthesis of Avobenzone

- Evenly mix 4-methoxyacetophenone with a suitable solvent (e.g., toluene) and heat to 40-100°C.
- In a separate flask, evenly mix the **4-tert-butylbenzoic acid** methyl ester with the same solvent. Add sodium methoxide (60-100 wt% of the 4-methoxyacetophenone) and heat to 40-100°C.[2]
- Slowly add the 4-methoxyacetophenone solution to the **4-tert-butylbenzoic acid** methyl ester solution. The mass ratio of 4-methoxyacetophenone to **4-tert-butylbenzoic acid** methyl ester should be between 0.6 and 2.0.[2]
- After the addition is complete, continue the reaction with insulation for 8 hours.[2]
- After the reaction, cool the mixture to obtain the crude product.
- Adjust the pH of the crude product to ≤ 5 with 15% hydrochloric acid.[2]
- Wash the product with water and separate the layers.
- Remove the solvent from the washed material.
- Dissolve the residue in methanol and decolorize with activated carbon.
- Recrystallize the product from methanol to obtain pure 4-tert-butyl-4'-methoxydibenzoylmethane (Avobenzone).



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Figure 1: Synthesis pathway of Avobenzone from **4-tert-Butylbenzoic Acid**.

Performance Evaluation of Sunscreen Formulations

The performance of a sunscreen formulation is determined by its Sun Protection Factor (SPF), UVA protection, photostability, and water resistance.

Sun Protection Factor (SPF) and UVA Protection

The SPF primarily indicates the level of protection against UVB radiation. The UVA Protection Factor (UVA-PF) quantifies protection against UVA radiation. A broad-spectrum sunscreen should provide adequate protection against both.

Table 1: SPF and UVA-PF of Sunscreen Formulations Containing Avobenzone

Formulation ID	Avobenzone (%)	Other UV Filters	SPF (in vivo)	UVA-PF (in vivo)	Reference
F1	3	-	-	High	[5]
F2	3	5% ZnO	High	High	[5]
F3	3	5% TiO ₂	High	Moderate	[5]
F4	3	Octocrylene, EHMC	-	-	[1]
F5	4	3% Quercetin	33.9	-	[8]

Note: "-" indicates data not provided in the cited source.

Photostability of Avobenzone

Avobenzone is known to be photounstable, meaning it can degrade upon exposure to UV radiation, reducing its efficacy.[9] Its photostability can be significantly improved by formulating it with other UV filters, such as Octocrylene, or by using encapsulation technologies.[4][9]

Table 2: Photostability of Avobenzone in Different Formulations

Formulation ID	Avobenzone (%)	Stabilizer(s)	Irradiation (MEDs)	Photostability (%)	Reference
A1	4	None	25	23	[4]
A2	4	3.6% Octocrylene	25	90	[4]
A3	4	3.6% Octocrylene + 4% Methylbenzylidene Camphor	25	100	[4]
A4	-	Octocrylene, Tinosorb® S	Prolonged UV	>90	[9]
A5	-	Encapsulation (Parsol® Shield)	-	up to 80% improvement	[9]

MEDs: Minimal Erythema Doses

Water Resistance

Water resistance is a crucial attribute for sunscreens intended for use during swimming or sweating. It is evaluated by measuring the retention of SPF after water immersion.

Table 3: Water Resistance of Sunscreen Formulations

Formulation Type	Key Ingredients	Immersion Time (min)	SPF Retention (%)	Reference
O/W Emulsion	3% Lamellar gel + 1% PVP/hexadecene copolymer	80	55.8	[10]
Commercial Spray 1	Waterproof claim	-	85.4 (absorbance retention)	[10]
Commercial Spray 2	Very water- resistant claim	-	99.5 (absorbance retention)	[10]
W/O Emulsion	Various UV filters	-	≤ 5% rinse-off	
O/W Emulsion	Avobenzone	-	up to 20% rinse-off	

Experimental Protocols for Sunscreen Evaluation

Protocol 1: In Vitro Sun Protection Factor (SPF) Determination

Objective: To determine the SPF of a sunscreen formulation in vitro.

Principle: A thin film of the sunscreen product is applied to a substrate, and the transmission of UV radiation through the film is measured using a spectrophotometer. The SPF is calculated from the transmission data.

Materials and Equipment:

- UV-Vis Spectrophotometer with an integrating sphere
- Polymethylmethacrylate (PMMA) plates (roughened surface)
- Positive displacement pipette

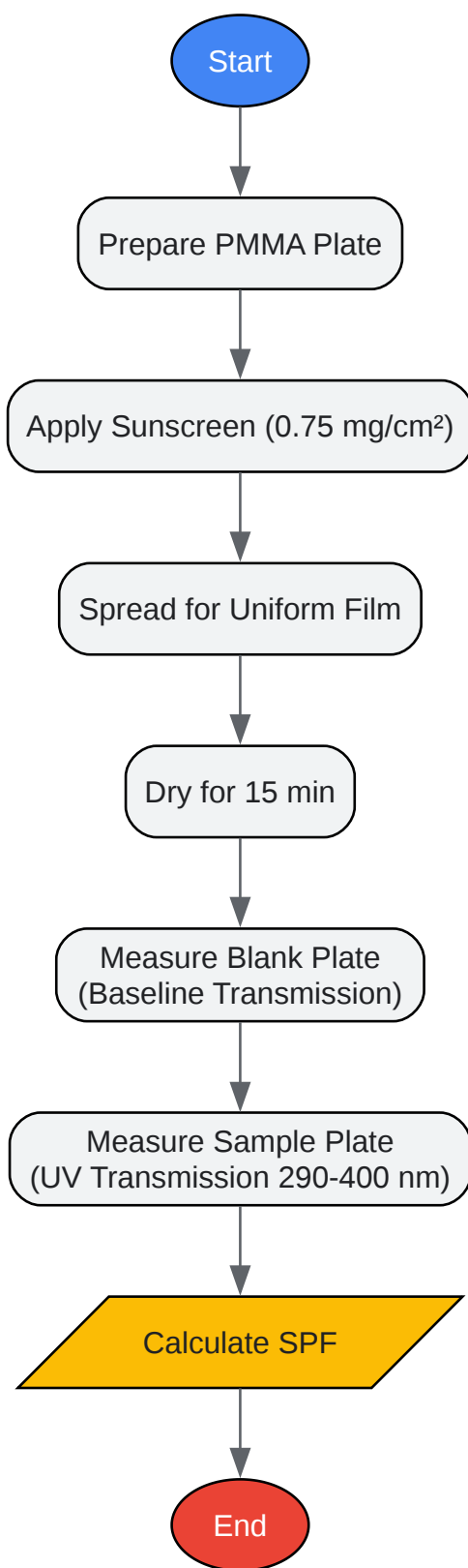
- Glycerin (for calibration)
- Reference sunscreen with a known SPF

Procedure:

- Substrate Preparation: Ensure PMMA plates are clean and dry.
- Sample Application: Apply the sunscreen product to the roughened side of the PMMA plate at a concentration of 0.75 mg/cm². Distribute the product evenly as small droplets over the entire surface.
- Spreading: Carefully spread the product over the plate using a gloved finger or a specific spreading tool to achieve a uniform film.
- Drying/Setting: Allow the film to dry and form a stable layer for at least 15 minutes in the dark.
- Measurement:
 - Place a blank (untreated) PMMA plate in the spectrophotometer to measure the baseline transmission.
 - Place the sunscreen-treated plate in the spectrophotometer and measure the UV transmission at 1 nm intervals from 290 to 400 nm.
- Calculation: The SPF is calculated using the following formula, which incorporates the erythral action spectrum ($E(\lambda)$) and the solar spectral irradiance ($I(\lambda)$):

$$\text{SPF} = \int E(\lambda)I(\lambda)d\lambda / \int E(\lambda)I(\lambda)T(\lambda)d\lambda$$

Where $T(\lambda)$ is the spectral transmittance of the sunscreen film.



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Figure 2: Workflow for in vitro SPF determination.

Protocol 2: Photostability Assessment of Avobenzone

Objective: To evaluate the photostability of Avobenzone in a sunscreen formulation upon exposure to UV radiation.

Principle: The absorbance spectrum of a thin film of the sunscreen product is measured before and after exposure to a controlled dose of UV radiation from a solar simulator. The percentage of Avobenzone remaining is calculated from the change in absorbance at its characteristic peak (around 358 nm).

Materials and Equipment:

- UV-Vis Spectrophotometer
- Solar simulator with a controlled UV output
- Quartz or PMMA plates
- Positive displacement pipette

Procedure:

- **Sample Preparation:** Apply a uniform film of the sunscreen product onto a quartz or PMMA plate as described in the in vitro SPF protocol.
- **Initial Measurement:** Measure the initial absorbance spectrum of the sunscreen film from 290 to 400 nm. Record the absorbance at the λ_{max} of Avobenzone (A_0).
- **UV Irradiation:** Expose the sunscreen-treated plate to a defined dose of UV radiation from the solar simulator. The dose can be expressed in Joules/cm² or as a factor of Minimal Erythral Doses (MEDs).
- **Final Measurement:** After irradiation, measure the final absorbance spectrum of the sunscreen film (A_t).
- **Calculation:** The photostability is expressed as the percentage of Avobenzone remaining after irradiation, calculated as:

$$\text{Photostability (\%)} = (A_t / A_0) * 100$$

Protocol 3: In Vitro Water Resistance Evaluation

Objective: To assess the water resistance of a sunscreen formulation in vitro.

Principle: The SPF of a sunscreen film is measured before and after immersion in water for a specified duration. The percentage of SPF retained indicates the water resistance.

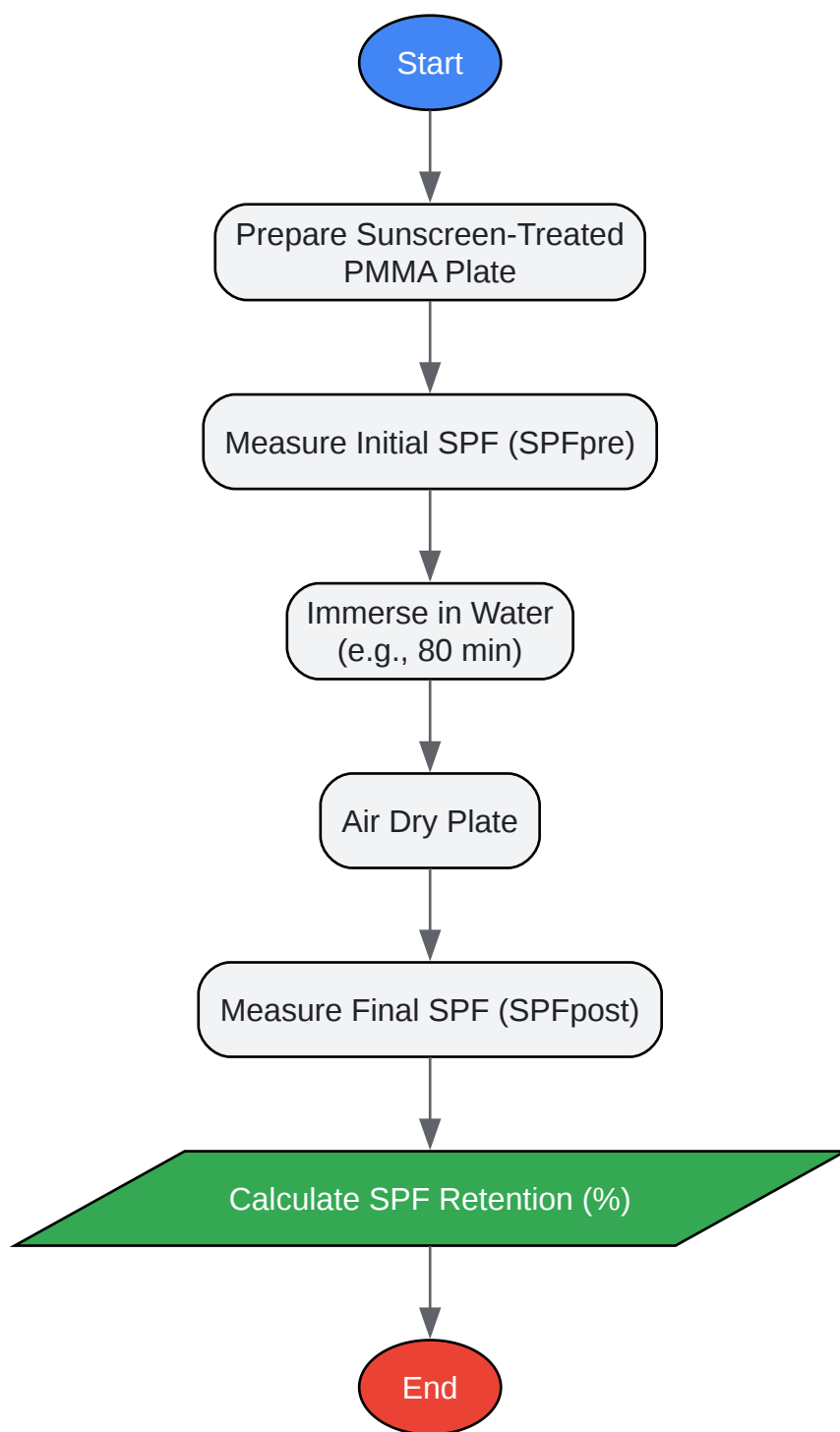
Materials and Equipment:

- UV-Vis Spectrophotometer with an integrating sphere
- PMMA plates
- Water bath maintained at a constant temperature (e.g., 29-32°C) with a stirring mechanism
- Positive displacement pipette

Procedure:

- **Initial SPF Measurement:** Prepare a sunscreen-treated PMMA plate and measure the initial in vitro SPF (SPF_{pre}) as described in Protocol 1.
- **Water Immersion:** Immerse the plate in the water bath for a specified period (e.g., 40 or 80 minutes for "water-resistant" and "very water-resistant" claims, respectively). The water should be gently agitated.
- **Drying:** After immersion, carefully remove the plate and allow it to air dry completely in a horizontal position without blotting.
- **Final SPF Measurement:** Measure the in vitro SPF of the dried plate (SPF_{post}).
- **Calculation:** The water resistance is expressed as the percentage of SPF retained:

$$\text{SPF Retention (\%)} = (\text{SPF}_{\text{post}} / \text{SPF}_{\text{pre}}) * 100$$



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Figure 3: Workflow for in vitro water resistance evaluation.

Conclusion

4-tert-Butylbenzoic acid is an indispensable raw material for the synthesis of the UVA filter Avobenzone, a cornerstone of modern broad-spectrum sunscreen formulations. Understanding the synthesis of Avobenzone and the methodologies for evaluating the performance of the final sunscreen product is crucial for researchers and formulators in the sun care industry. The protocols and data presented in this document provide a framework for the development and assessment of effective and stable sunscreen formulations that offer comprehensive protection against the harmful effects of solar radiation. The photostability and water resistance of Avobenzone-containing sunscreens are highly dependent on the overall formulation, highlighting the importance of careful ingredient selection and rigorous testing.

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